

Safe Disposal of 1-Iodooctane-D17: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Iodooctane-D17

Cat. No.: B3044150

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **1-Iodooctane-D17**, a deuterated organoiodine compound. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. The following guidance is synthesized from safety data sheets (SDS) and general laboratory safety protocols.

I. Understanding the Hazards

1-Iodooctane-D17 is classified as a hazardous substance.^[1] It is a combustible liquid that can cause skin and serious eye irritation.^{[2][3]} Inhalation may lead to respiratory irritation, drowsiness, and dizziness.^{[1][4]} It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, preferably within a fume hood.

Key Hazard Information:

Hazard Statement	Classification
Combustible Liquid	Flammable liquids, Category 4
Causes skin irritation	Skin Corrosion/Irritation, Category 2
Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2
May cause respiratory irritation	Specific target organ toxicity (single exposure), Category 3

Data sourced from multiple safety data sheets.

II. Personal Protective Equipment (PPE)

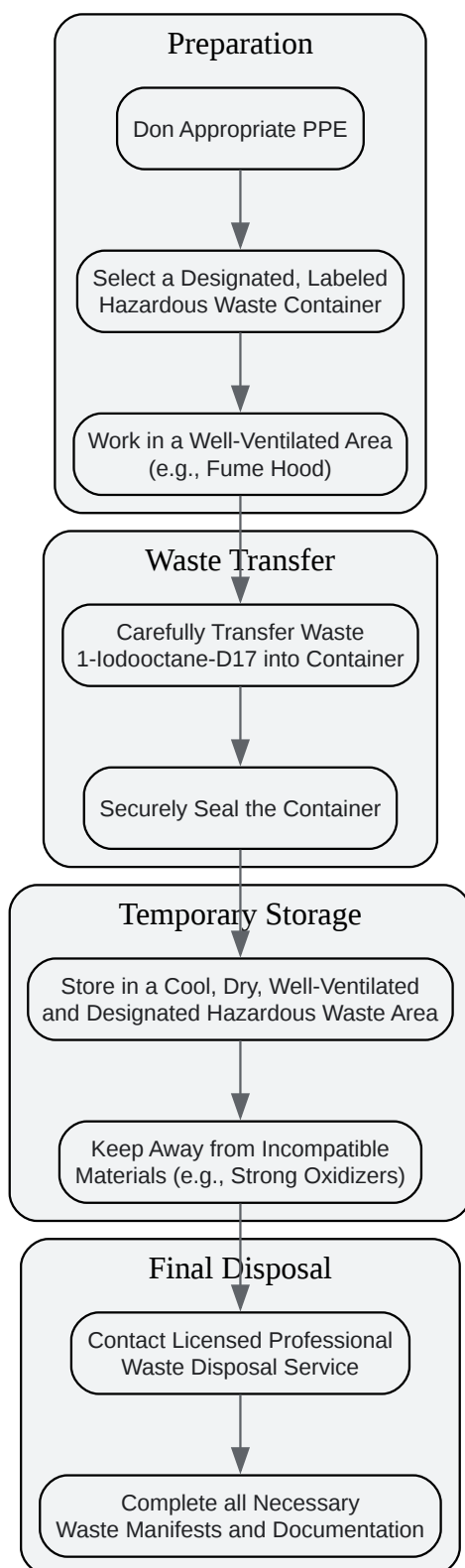
Before handling **1-Iodooctane-D17** for any purpose, including disposal, the following PPE is mandatory:

PPE Item	Specification
Eye Protection	Safety glasses with side-shields or chemical goggles.
Hand Protection	Chemical-resistant gloves (e.g., PVC).
Skin and Body Protection	Lab coat or other protective clothing.
Respiratory Protection	Use in a well-ventilated area or with a respirator.

Consult your institution's Environmental Health and Safety (EHS) department for specific PPE recommendations.

III. Disposal Workflow

The proper disposal of **1-Iodooctane-D17** is a critical final step in its lifecycle in the laboratory. The following workflow diagram outlines the necessary steps to ensure safe and compliant disposal.



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